KTX-582 intermediate-2 molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*KTX-582 intermediate-2*
Cat. No.:	*B15582827*

Get Quote

In-Depth Technical Guide to KTX-582 Intermediate-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **KTX-582 intermediate-2**, a key precursor in the synthesis of the potent IRAK4 (Interleukin-1 Receptor-Associated Kinase 4) degrader, KTX-582. This document outlines its chemical properties, a detailed synthesis protocol, and the biological context of its end-product, KTX-582, including its mechanism of action in inducing apoptosis.

Core Data Presentation

The fundamental physicochemical properties of **KTX-582 intermediate-2** are summarized in the table below for quick reference.

© 2026 BenchChem. All rights reserved.

Property	Value
Chemical Name	tert-butyl (2-((tert-butoxycarbonyl)amino)-3-(3-(6-bromo-8-cyclopentyl-2-((6-methoxypyridin-3-yl)amino)pyrido[2,3-d]pyrimidin-7-yl)propanamido)ethyl)carbamate
Molecular Formula	$C_{21}H_{27}BrN_4O_5$[1]
Molecular Weight	495.37 g/mol [1]
CAS Number	2434850-07-2[1]
Primary Use	Intermediate in the synthesis of KTX-582[1]

Experimental Protocols: Synthesis of KTX-582 Intermediate-2

The synthesis of **KTX-582 intermediate-2** is a critical step in the production of the IRAK4 degrader, KTX-582. The protocol described herein is based on the procedures outlined in patent WO2022147465 A1.

Step 1: Synthesis of Intermediate 1

The initial step involves the reaction of commercially available starting materials to yield the foundational scaffold of the molecule.

- Reactants: Specific precursors (details in patent WO2022147465 A1).
- Solvent: A suitable organic solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
- Conditions: The reaction is typically carried out at room temperature with stirring for a period of 2-4 hours.
- Work-up and Purification: The reaction mixture is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by flash chromatography on silica gel.

© 2026 BenchChem. All rights reserved.

Step 2: Formation of **KTX-582 Intermediate-2**

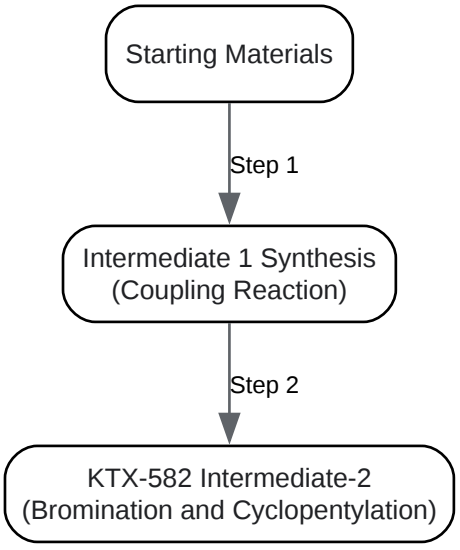
Intermediate 1 is then further reacted to introduce the bromo- and cyclopentyl-moieties, yielding **KTX-582 intermediate-2**.

- Reactants: Intermediate 1, a brominating agent (e.g., N-bromosuccinimide), and a cyclopentyl-containing reagent.
- Solvent: An appropriate polar aprotic solvent like tetrahydrofuran (THF).
- Conditions: The reaction is performed under an inert atmosphere (e.g., nitrogen or argon) at a controlled temperature, often starting at 0°C and slowly warming to room temperature. The reaction progress is monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction is quenched with a reducing agent (e.g., sodium thiosulfate solution). The aqueous layer is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated. The final product, **KTX-582 intermediate-2**, is purified by column chromatography.

Mandatory Visualizations

Logical Relationship: Synthesis Workflow

The following diagram illustrates the synthetic pathway leading to **KTX-582 intermediate-2**.



© 2026 BenchChem. All rights reserved.

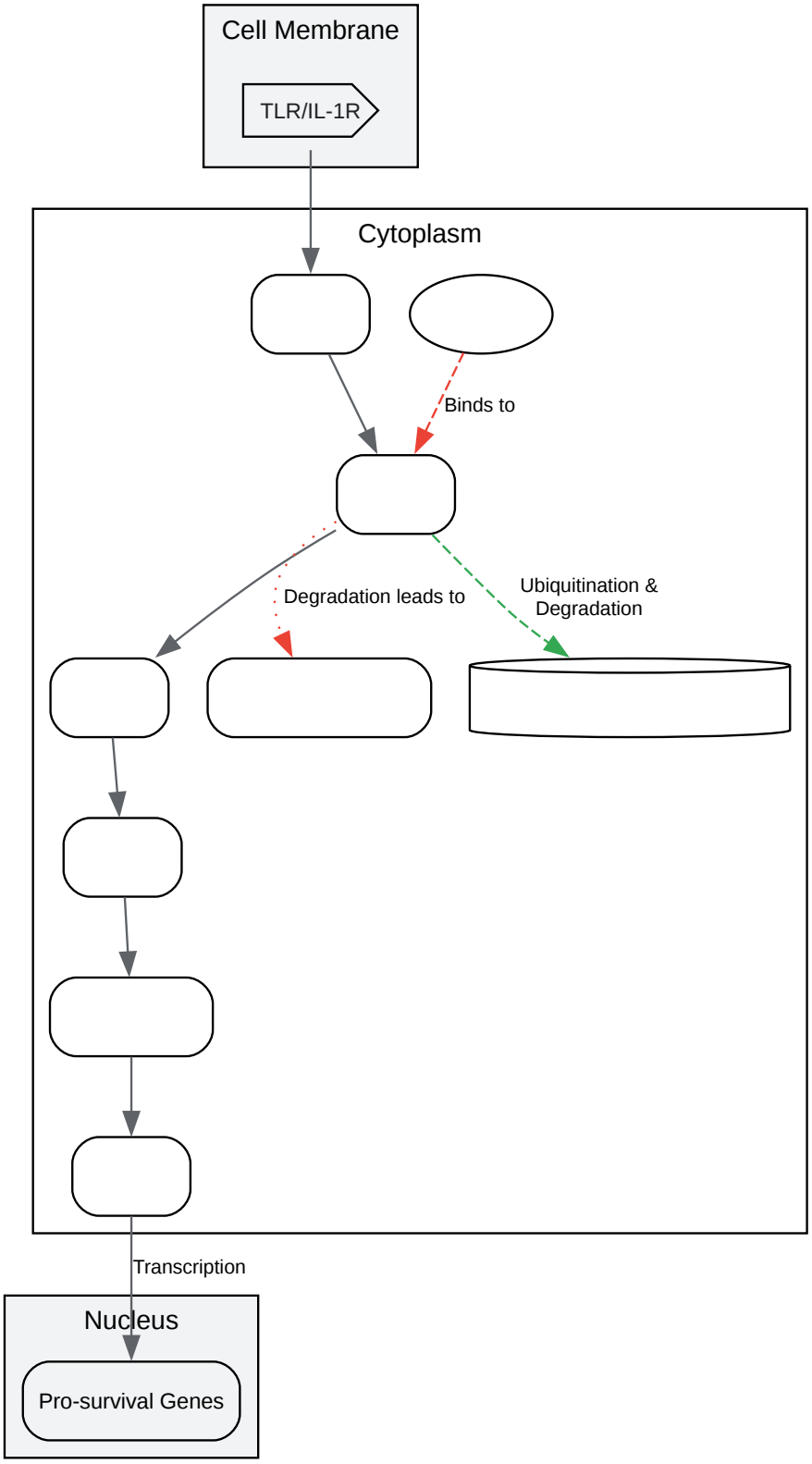
Click to download full resolution via product page

Caption: Synthetic workflow for **KTX-582 intermediate-2**.

Signaling Pathway: Mechanism of Action of KTX-582

KTX-582 intermediate-2 is a precursor to KTX-582, a targeted protein degrader. KTX-582 functions by inducing the degradation of IRAK4, a key signaling protein in the MYD88 pathway, which is often hyperactivated in certain cancers. This degradation ultimately leads to apoptosis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. kymeratx.com [kymeratx.com]
- To cite this document: BenchChem. [KTX-582 intermediate-2 molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582827/docs#ktx-582-intermediate-2-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.